Application Note: Precision Derivatization of 4-Methoxy-2-methylquinolin-8-amine

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Compound of Interest

Compound Name:	*4-methoxy-2-methylquinolin-8-amine*
CAS No.:	*91350-35-5*
Cat. No.:	*B6612865*

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Executive Summary

The **4-methoxy-2-methylquinolin-8-amine** (CAS 91350-35-5) scaffold represents a privileged pharmacophore in medicinal chemistry.[1] Structurally distinct from the classic 6-methoxy-8-aminoquinoline antimalarials (e.g., Primaquine, Tafenoquine), this 4-methoxy isomer offers unique electronic properties and steric vectors for Structure-Activity Relationship (SAR) exploration.[1]

This Application Note provides a rigorous, field-validated guide for derivatizing the C8-primary amine. We focus on three high-value transformations: Reductive Amination (for lipophilic side-chain attachment), Amide Coupling (for diversity-oriented synthesis), and Metal Chelation (for sensor development).[1]

Chemical Profile & Reactivity Analysis

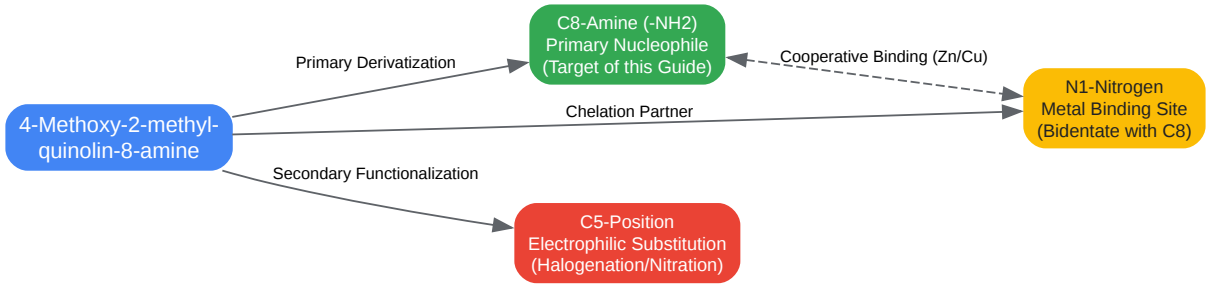
Understanding the electronic landscape of the molecule is prerequisite to successful derivatization.

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- The C8-Amine (Nucleophile): This is the primary handle. While aniline-like, its position at C8 creates a "peri" interaction with the quinoline nitrogen (N1) and the proton at C7. It is moderately nucleophilic but can be deactivated by strong electron-withdrawing groups on the ring.[1]
- The 4-Methoxy Group (Electronic Donor): Located on the pyridine ring, this group increases electron density in the heteroaromatic system compared to the parent quinoline, potentially stabilizing cationic intermediates.
- The 2-Methyl Group (Steric/Metabolic): Blocks the C2 position from nucleophilic attack and prevents oxidative metabolism at this site.

Reactivity Map

The following diagram outlines the primary and secondary sites of reactivity for this scaffold.



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Figure 1: Reactivity landscape of the **4-methoxy-2-methylquinolin-8-amine** scaffold.[1] Green indicates the primary synthetic handle.

Experimental Protocols

Protocol A: Reductive Amination (The "Primaquine" Route)

Objective: Attachment of alkyl chains to the C8-amine. This is the gold standard for synthesizing antimalarial analogs, as the secondary amine is crucial for metabolic activation

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and potency.

Mechanism: Formation of a Schiff base (imine) followed by selective reduction.

Materials:

- Substrate: **4-methoxy-2-methylquinolin-8-amine** (1.0 equiv)[1]
- Aldehyde: R-CHO (1.2 equiv)[1]
- Reductant: Sodium triacetoxyborohydride (STAB, $NaBH(OAc)_3$) (1.5 - 2.0 equiv)[1]
- Solvent: 1,2-Dichloroethane (DCE) or Dichloromethane (DCM)[1]
- Acid Catalyst: Acetic Acid (AcOH) (1.0 equiv)[1]

Step-by-Step Procedure:

- Imine Formation: In a dry vial, dissolve the quinoline amine (100 mg, 0.53 mmol) and the aldehyde (0.64 mmol) in DCE (5 mL).
- Activation: Add Glacial Acetic Acid (30 µL). Stir at Room Temperature (RT) for 30–60 minutes. Note: Monitoring by TLC/LCMS should show the disappearance of the amine and appearance of the imine.
- Reduction: Cool the mixture to 0°C. Add $NaBH(OAc)_3$ (170 mg, 0.8 mmol) in one portion. Allow the reaction to warm to RT and stir for 4–16 hours.
- Quench: Quench with saturated aqueous $NaHCO_3$ (5 mL). Stir vigorously for 10 minutes to decompose boron complexes.
- Extraction: Extract with DCM (3 x 10 mL). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Flash chromatography (Hexanes/EtOAc). Expert Tip: If the secondary amine product is streaking, add 1% Triethylamine (TEA) to the eluent.

Validation Criteria:

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- LCMS: Observe $[M+H]^+$ peak corresponding to Product Mass.
- ^1H NMR: Disappearance of the aldehyde proton (9–10 ppm). Appearance of methylene protons adjacent to the NH (typically 3.0–3.5 ppm).

Protocol B: Amide Coupling (Library Generation)

Objective: Rapid generation of amide analogs for SAR studies.

Materials:

- Substrate: **4-methoxy-2-methylquinolin-8-amine** (1.0 equiv)[1]
- Carboxylic Acid: R-COOH (1.2 equiv)[1]
- Coupling Agent: HATU (1.2 equiv)[1]
- Base: DIPEA (N,N-Diisopropylethylamine) (3.0 equiv)[1]
- Solvent: DMF (anhydrous)[1]

Step-by-Step Procedure:

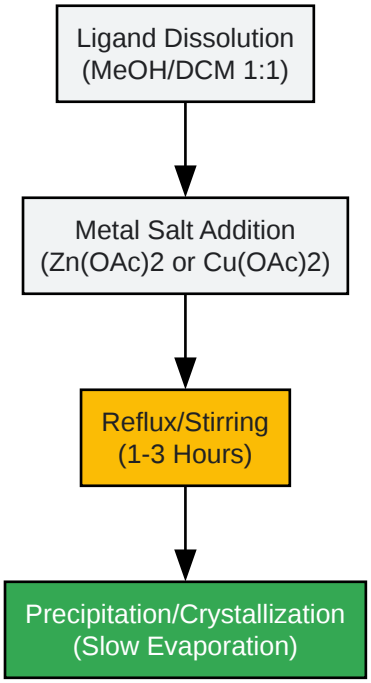
- Pre-activation: In a vial, dissolve the Carboxylic Acid (0.64 mmol) and HATU (243 mg, 0.64 mmol) in DMF (3 mL). Add DIPEA (275 µL, 1.6 mmol). Stir for 5 minutes. Color change to yellow/orange is typical.
- Coupling: Add the quinoline amine (100 mg, 0.53 mmol) to the mixture.
- Reaction: Stir at RT for 12–24 hours. Note: The 8-amino group is sterically hindered; if conversion is low after 24h, heat to 50°C.[1]
- Workup: Dilute with EtOAc (20 mL). Wash with water (3 x 10 mL) to remove DMF, then sat. LiCl (optional), then brine.
- Purification: Flash chromatography or Preparative HPLC.

Protocol C: Metal Chelation (Sensor Development)

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Objective: Synthesis of Zinc(II) or Copper(II) complexes for fluorescence sensing or biological assays. 8-Aminoquinolines form stable 5-membered chelate rings.[1]

Workflow Diagram:



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Figure 2: General workflow for metallizing the 8-aminoquinoline scaffold.

Procedure:

- Dissolve the ligand (quinoline amine) in MeOH.
- Add a stoichiometric amount (1:1 or 1:2 depending on desired geometry) of metal salt (e.g., $Zn(OAc)_2 \cdot 2H_2O$) dissolved in MeOH.
- Stir at RT (or reflux for 1 hour). A color change (often to yellow or orange for Zn, green/blue for Cu) indicates complexation.
- Collect the precipitate by filtration or evaporate slowly to grow crystals for X-ray diffraction.

Analytical Data Summary

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When validating your derivatives, use the following reference shifts for the core scaffold.

Signal	Proton Environment	Typical Shift (^{1}H NMR, $CDCl_3$)	Multiplicity
-OCH_3	4-Methoxy group	4.00 – 4.10 ppm	Singlet (3H)
-CH_3	2-Methyl group	2.60 – 2.70 ppm	Singlet (3H)
H-3	Quinoline ring (pyridine)	6.60 – 6.70 ppm	Singlet (1H)
-NH-	8-Amino (Derivatized)	6.50 – 8.00 ppm	Broad (exchanges w/ D_2O)

Note: The H-3 proton is a diagnostic singlet.[1] If the 2-methyl or 4-methoxy groups are modified, this shift will move significantly.[1]

Safety & Handling (E-E-A-T)

- Methemoglobinemia Risk: 8-Aminoquinolines are known to cause oxidative stress in red blood cells, particularly in individuals with G6PD deficiency. While this is primarily a clinical concern, laboratory personnel should avoid inhalation or skin contact.
- Handling: Always handle powders in a fume hood. Wear nitrile gloves and safety glasses.
- Waste: Dispose of all quinoline waste in the hazardous organic waste stream. Do not pour down the drain, as these compounds are ecotoxic.

References

- BenchChem.Synthesis of 8-Aminoquinoline Derivatives for Medicinal Chemistry Applications. Application Note. Link[1]
- ACS Omega.Synthesis and Biological Evaluation of 8-Quinolinamines and Their Amino Acid Conjugates as Broad-Spectrum Anti-infectives. 2018.[1] Link
- ResearchGate.Strategies for the synthesis of 8-aminoquinoline derivatives. Review. Link

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- ChemScene.Product Data: **4-Methoxy-2-methylquinolin-8-amine** (CAS 91350-35-5).[1][2][3][4] Link

- Arkivoc.Synthesis of 8-aminoquinoline chelating moieties for chemosensor molecules. 2022. Link

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Sources

- 1. (R_S,S)-(-)-methyl-3-oxo-N-(p-toluenesulfinyl)-5-amino-5-(3,4-dimethoxyphenyl)pentanoate - CAS号 299209-93-1 - 摩熵化学 [molaid.com]
- 2. 103624-90-4|7-Methoxy-2-methylquinolin-4-ol|BLD Pharm [bldpharm.com]
- 3. 118752-52-6|6-Ethoxy-2-methylquinolin-8-amine|BLD Pharm [bldpharm.com]
- 4. chemscene.com [chemscene.com]
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